

Standard Operating Procedure: Disposal of 4-Chloro-3-nitrotoluene

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Compound of Interest

Compound Name: 4-Chloro-3-nitrotoluene

Cat. No.: B146361

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This document provides a comprehensive, step-by-step protocol for the safe handling and proper disposal of **4-Chloro-3-nitrotoluene**, ensuring laboratory safety and regulatory compliance. The procedures outlined are intended for researchers, scientists, and drug development professionals. Adherence to these guidelines is critical due to the chemical's hazardous properties.

Hazard Profile and Safety Summary

4-Chloro-3-nitrotoluene is a hazardous substance that requires careful handling. It is classified as harmful if swallowed, in contact with skin, or inhaled.[1][2][3] The compound is an irritant to the skin and eyes and may cause respiratory irritation.[1][2][4] Furthermore, it is recognized as being toxic to aquatic life with long-lasting effects.[3][4][5][6] The substance is also a combustible liquid.[4][7][8]

Key Hazard Information:

Hazard Classification	Description
Acute Toxicity (Oral, Dermal, Inhalation)	Harmful if swallowed, in contact with skin, or if inhaled.[1][2][3]
Skin Corrosion/Irritation	Causes skin irritation.[1][2][4]
Serious Eye Damage/Eye Irritation	Causes serious eye irritation.[1][2][4]
Specific Target Organ Toxicity	May cause respiratory irritation.[2][4]
Hazardous to the Aquatic Environment	Toxic to aquatic life with long-lasting effects.[3][4][5]
Physical Hazards	Combustible liquid.[4][7][8]

Chemical and Physical Properties

A summary of key quantitative data for **4-Chloro-3-nitrotoluene** is provided below for easy reference.

Property	Value
Chemical Identifiers	
CAS Number	89-60-1[1][4]
Molecular Formula	C ₇ H ₆ ClNO ₂ [1][9]
Molecular Weight	171.58 g/mol [1][4]
Physical Properties	
Form	Liquid[4]
Melting Point	7 °C[4]
Boiling Point	260 °C @ 745 mmHg[4]
Density	1.297 g/mL at 25 °C[4]
Flash Point	129 °C (264.2 °F)[4]
Transportation & Regulatory	
UN Number	1664 (Liquid) / 3446 (Solid) for Nitrotoluenes[5][10]
Transport Hazard Class	6.1 (Toxic)[10]
Packing Group	II[10]
Exposure Limits (General for Nitrotoluenes)	
OSHA PEL	5 ppm (8-hour)[7]
NIOSH REL	2 ppm (10-hour)[7]
ACGIH TLV	2 ppm (8-hour)[7]

Operational Protocol: Step-by-Step Disposal Procedure

This protocol details the required steps for the safe segregation, containment, and disposal of **4-Chloro-3-nitrotoluene** waste within a laboratory setting.

Step 1: Personal Protective Equipment (PPE) and Safe Handling

Before handling the chemical or its waste, it is mandatory to wear appropriate personal protective equipment.

- **Gloves:** Wear chemically impermeable gloves.[\[11\]](#)
- **Eye/Face Protection:** Use safety glasses with side-shields or a face shield.[\[4\]](#)[\[11\]](#)
- **Protective Clothing:** A lab coat or other protective clothing is required to prevent skin contact.[\[11\]](#)
- **Respiratory Protection:** All handling of **4-Chloro-3-nitrotoluene** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[11\]](#)[\[12\]](#) If ventilation is inadequate, use a respirator with a type ABEK (EN14387) filter.[\[4\]](#)[\[5\]](#)[\[13\]](#)
- **Hygiene:** Do not eat, drink, or smoke when using this product.[\[7\]](#)[\[11\]](#) Wash hands thoroughly after handling.[\[11\]](#)

Step 2: Waste Segregation

Proper segregation is crucial to prevent chemical reactions and ensure compliant disposal.

- **Identify as Halogenated Waste:** **4-Chloro-3-nitrotoluene** is a halogenated organic compound.[\[6\]](#)
- **Avoid Mixing:** Do not mix this waste with non-halogenated organic solvents or other incompatible waste streams.[\[6\]](#)

Step 3: Containerization

Use a designated and chemically compatible waste container for collection.

- **Container Type:** A high-density polyethylene (HDPE) or glass bottle is typically suitable.[\[6\]](#)
- **Container Condition:** Ensure the container is in good condition, free from contamination on its exterior, and has a tightly sealing cap.[\[6\]](#)[\[11\]](#)[\[12\]](#) Keep the container tightly closed when

not in use.[11]

Step 4: Labeling

Proper labeling is a critical regulatory requirement.

- Immediate Labeling: As soon as waste is added, label the container clearly.[6]
- Required Information: The label must include the words "Hazardous Waste" and "Halogenated Organic Waste." [6] List all chemical constituents, including "**4-Chloro-3-nitrotoluene**," and their approximate percentages.[6]

Step 5: Storage

Store waste containers safely pending disposal.

- Location: Store containers in a cool, dry, and well-ventilated area designated for hazardous waste (a satellite accumulation area).[2][6][11][12]
- Security: The storage area should be secure and locked up.[11]
- Containment: It is best practice to use secondary containment to prevent the spread of material in case of a leak.[6]

Step 6: Final Disposal

Final disposal must be handled by qualified professionals.

- Professional Disposal: Offer surplus and non-recyclable solutions to a licensed disposal company.[5][13] Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor to arrange for pickup.[6]
- Prohibited Actions: Never dispose of **4-Chloro-3-nitrotoluene** down the drain or in regular trash, as this can cause significant environmental damage and is a regulatory violation.[10][11][12][13]
- Contaminated Packaging: Dispose of contaminated packaging and containers in the same manner as the unused product.[5][10][13]

Emergency Procedures: Accidental Release

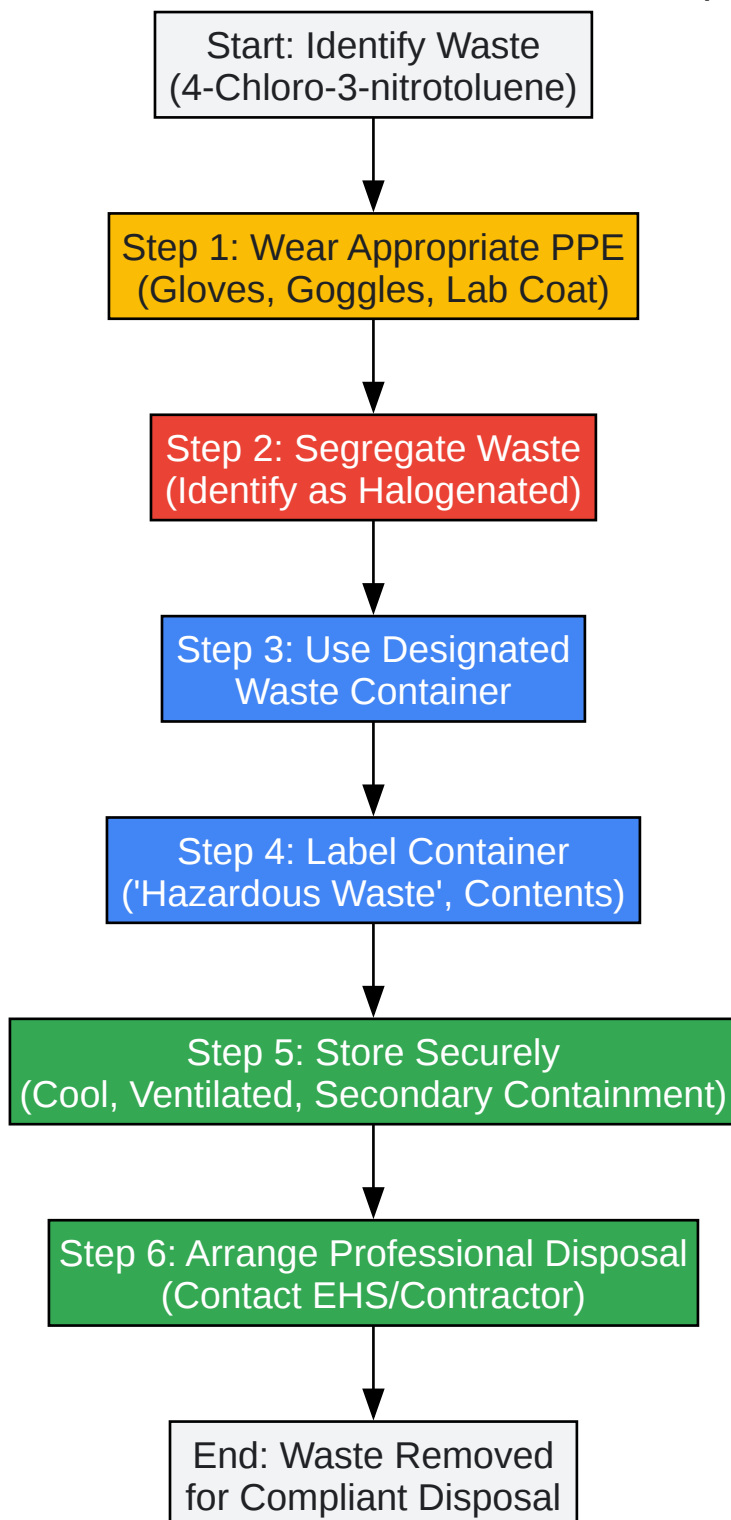
In the event of a spill or leak, follow these procedures immediately.

- Evacuate: Evacuate all non-essential personnel from the immediate spill area.[\[7\]](#)[\[13\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[11\]](#)[\[12\]](#)
- Remove Ignition Sources: Remove all sources of ignition from the area.[\[7\]](#)
- Contain Spill: Prevent further leakage or spillage if it is safe to do so.[\[11\]](#)[\[12\]](#) Do not allow the chemical to enter drains or waterways.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Absorb: Soak up the spill with an inert, non-combustible absorbent material such as dry sand, earth, or vermiculite.[\[5\]](#)[\[7\]](#)[\[12\]](#)
- Collect: Collect the absorbed material and place it into a suitable, closed, and properly labeled container for disposal as hazardous waste.[\[7\]](#)[\[12\]](#)

Disposal Workflow Visualization

The following diagram illustrates the logical workflow for the proper disposal of **4-Chloro-3-nitrotoluene**.

Workflow for 4-Chloro-3-nitrotoluene Disposal



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Caption: Logical workflow for the disposal of **4-Chloro-3-nitrotoluene**.

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